

crystal structure analysis of 5,6-Dimethyl-1,10-phenanthroline

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Compound of Interest

Compound Name: 5,6-Dimethyl-1,10-phenanthroline

Cat. No.: B1329572

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An in-depth technical guide on the crystal structure analysis of **5,6-Dimethyl-1,10-phenanthroline**, designed for researchers, scientists, and drug development professionals.

Abstract

5,6-Dimethyl-1,10-phenanthroline is a heterocyclic aromatic compound and a significant bidentate N,N-ligand in coordination chemistry. Its rigid structure and ability to form stable complexes with various metal ions make it a valuable component in the development of novel materials and therapeutic agents, including potential anticancer drugs.[1][2] This guide provides a comprehensive technical overview of the single-crystal X-ray diffraction analysis of **5,6-Dimethyl-1,10-phenanthroline**, detailing the experimental protocols, crystallographic data, and key structural features.

Synthesis and Crystallization

While **5,6-Dimethyl-1,10-phenanthroline** is commercially available, for instance, from Sigma-Aldrich, understanding its synthesis is crucial for derivatization and novel applications.[3] A general one-step synthesis method involves the reaction of a substituted diphenylamine with a mixture of concentrated hydrochloric acid and an organic acid.[4]

Experimental Protocol: Crystal Growth

High-quality single crystals suitable for X-ray diffraction are essential for accurate structure determination. For **5,6-Dimethyl-1,10-phenanthroline**, crystals have been successfully

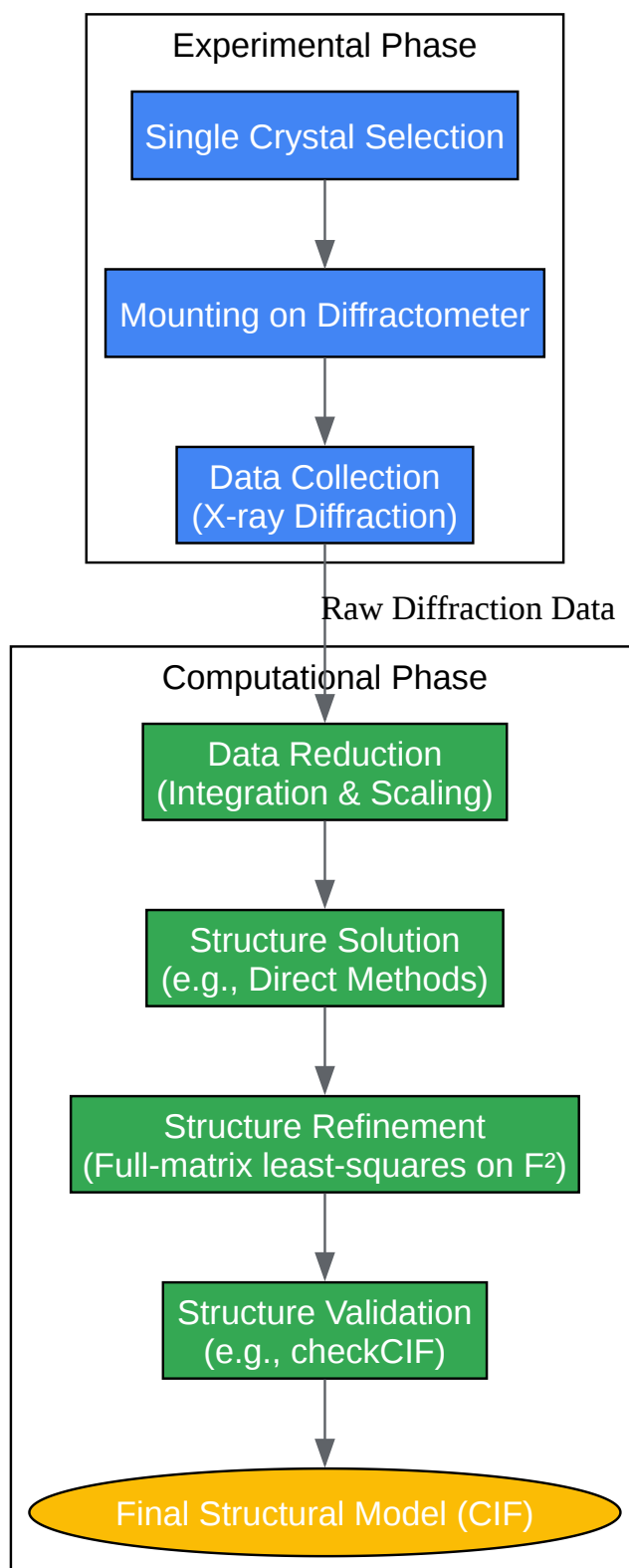
obtained through sublimation.[\[3\]](#)

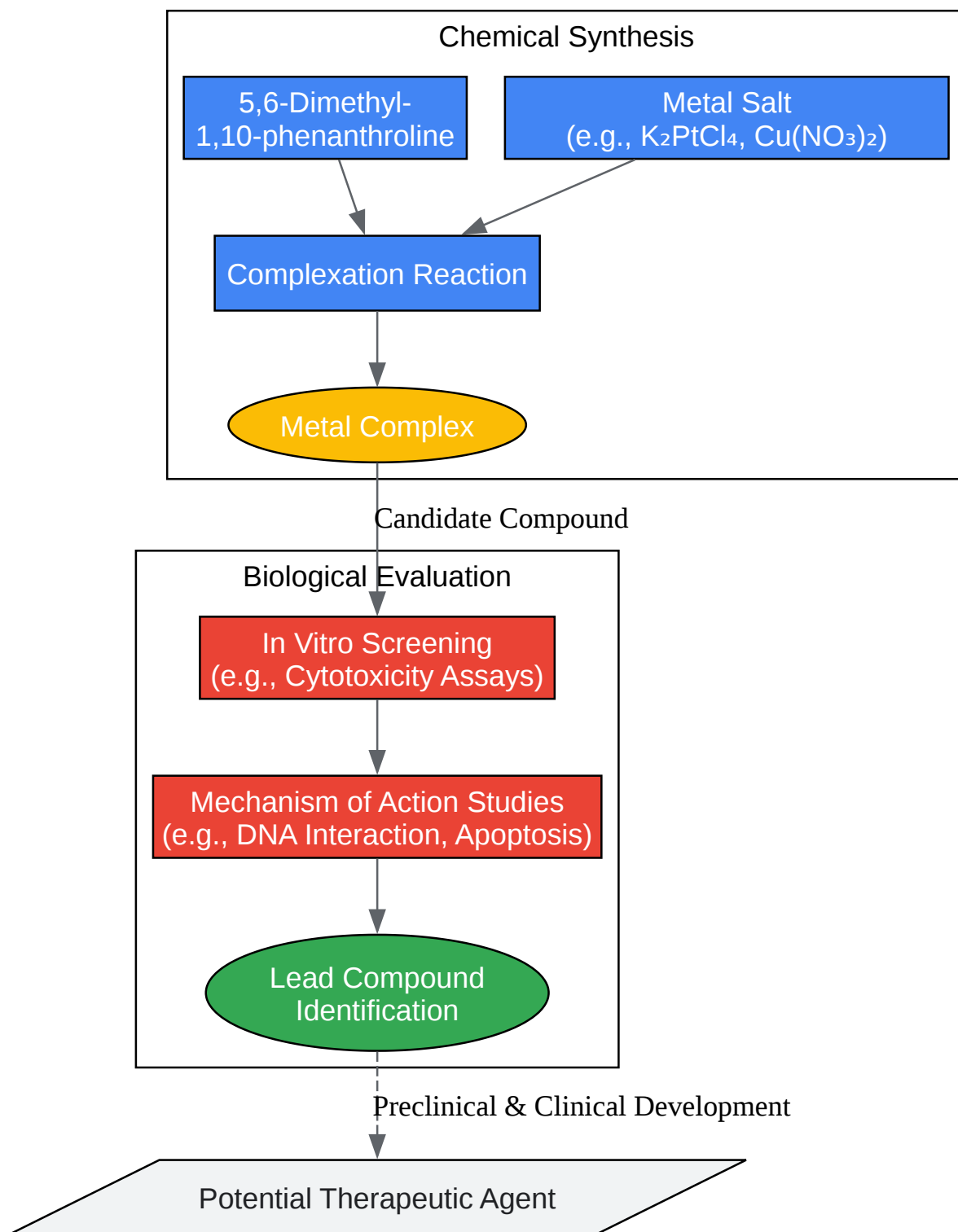
Protocol:

- Place the commercially obtained **5,6-Dimethyl-1,10-phenanthroline** powder in a sublimation apparatus.
- Heat the apparatus to 160 °C under a dynamic vacuum.[\[3\]](#)
- Allow the compound to sublime and deposit as single crystals on a cooler surface of the apparatus.
- Carefully collect the resulting crystals for analysis.

X-ray Diffraction Analysis

Single-crystal X-ray diffraction is the definitive method for determining the atomic and molecular structure of a crystalline compound. The process involves irradiating a crystal with X-rays and analyzing the resulting diffraction pattern. The workflow from crystal selection to final structure validation is a multi-step process.





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